

# 4-Bromocatechol: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Bromocatechol

Cat. No.: B119925

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **4-Bromocatechol** (CAS No. 17345-77-6). The information is compiled to ensure the safe use of this compound in a laboratory and research environment.

## Hazard Identification and Classification

**4-Bromocatechol** is classified as an irritant.<sup>[1]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2][3]</sup>
- H319: Causes serious eye irritation.<sup>[1][2][3]</sup>
- H335: May cause respiratory irritation.<sup>[1][2]</sup>

Signal Word: Warning<sup>[1][2][3][4]</sup>

Pictogram:

- Irritant (Exclamation Mark)<sup>[1]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromocatechol** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrO <sub>2</sub>	[5][6]
Molecular Weight	189.01 g/mol	[1][5]
Appearance	White to light yellow or brown solid/powder/crystal	[6]
Melting Point	87 °C	[4][5][7]
Boiling Point	280.5 °C at 760 mmHg	[4][5]
Flash Point	123.5 °C	[5]
Density	1.844 g/cm <sup>3</sup>	[5]
Solubility	Soluble in DMSO.[5] Slightly soluble in water. Soluble in ethanol and acetone.[7]	
pKa	8.84 ± 0.10 (Predicted)	[5]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[5][7]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **4-Bromocatechol**.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[2][4]
- Avoid contact with skin, eyes, and clothing.[2][4]

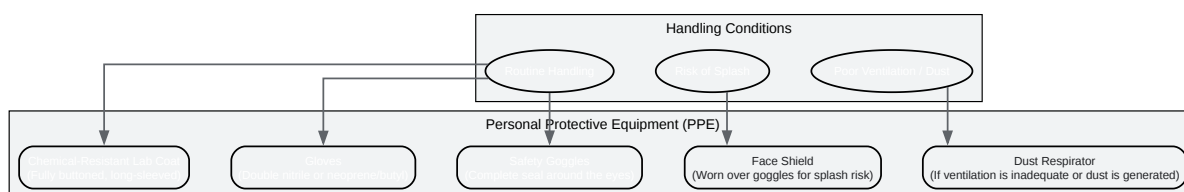
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4][8] For direct handling or risk of splash, heavy-duty neoprene or butyl rubber gloves are recommended over nitrile gloves.[8]
- Avoid the formation of dust and aerosols.[2]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[9]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- Store away from incompatible materials, such as strong oxidizing agents.[4][10]
- The recommended storage condition is under an inert gas (e.g., nitrogen or argon) at 2-8°C.[5][7]

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **4-Bromocatechol**.



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Caption: Recommended PPE for handling **4-Bromocatechol** under various conditions.

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation persists, seek medical attention.[\[2\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[2\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[2\]](#)

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Personal Precautions:

- Ensure adequate ventilation.[\[2\]](#)
- Avoid dust formation.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE).[\[4\]](#)
- Evacuate personnel to a safe area.[\[2\]](#)

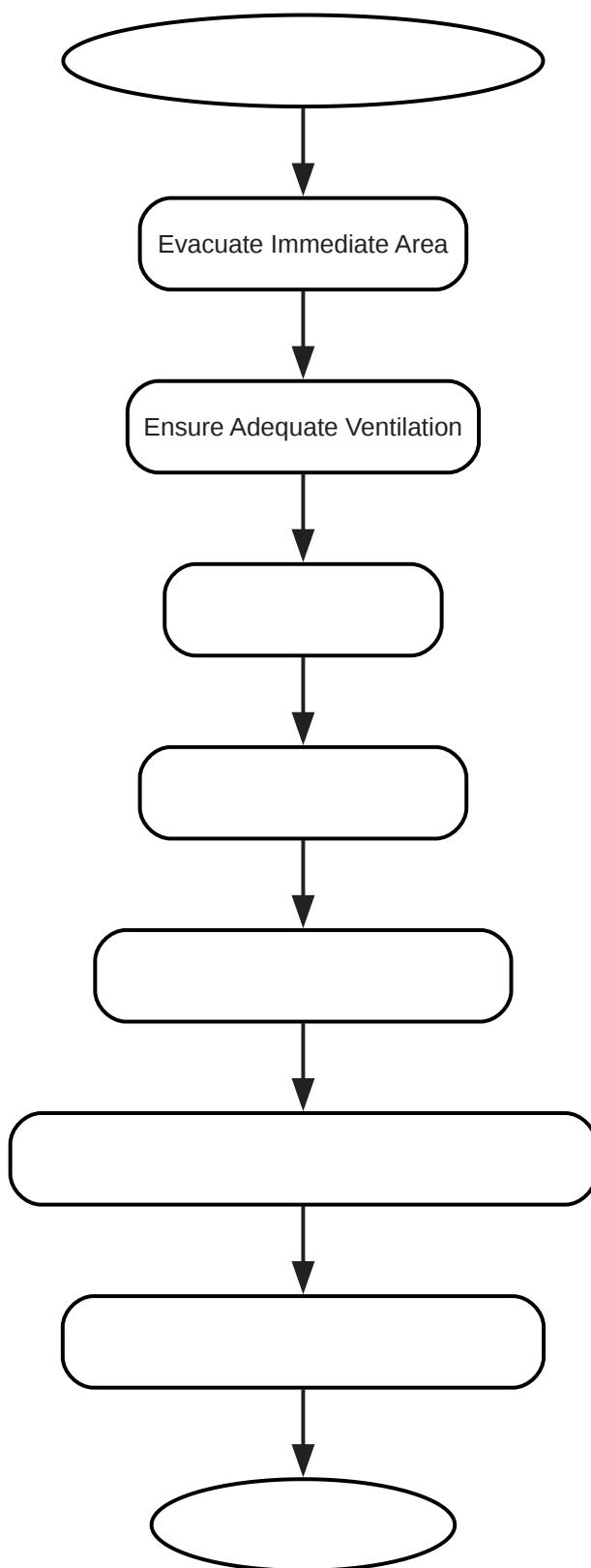
Environmental Precautions:

- Prevent the product from entering drains or waterways.[\[2\]](#)[\[4\]](#)

Methods for Cleaning Up:

- For small spills, sweep up the material, taking care not to generate dust, and place it in a suitable, closed container for disposal.[\[4\]](#)
- Use spark-proof tools and explosion-proof equipment if necessary.[\[2\]](#)
- For large spills, control the source of the leak if it is safe to do so. Dike the spilled material and collect it for disposal.

The following diagram illustrates the workflow for handling a **4-Bromocatechol** spill.



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Caption: Logical workflow for responding to a **4-Bromocatechol** spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[2\]](#)[\[4\]](#)
- Specific Hazards: No specific hazards arising from the chemical have been reported, but like many organic compounds, it may burn.[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[4\]](#)

## Toxicological and Ecological Information

- Toxicity: There is limited specific toxicity data available in the provided search results. One study noted that 1 to 3 mM concentrations of **4-bromocatechol** were required for cytotoxicity in isolated rat hepatocytes.[\[11\]](#)
- Ecotoxicity: No data is available on the ecotoxicity of **4-Bromocatechol** to fish, daphnia, algae, or microorganisms.[\[2\]](#)[\[4\]](#) Discharge into the environment should be avoided.[\[2\]](#)

## Disposal Considerations

Dispose of **4-Bromocatechol** and its contaminated packaging in accordance with local, state, and federal regulations.[\[4\]](#) It is recommended to entrust disposal to a licensed waste disposal company.[\[3\]](#)

## Experimental Protocols

Detailed experimental protocols for the use of **4-Bromocatechol** are not readily available in safety data sheets or general chemical supplier information. The abstract of a study on the toxicity of **4-Bromocatechol** in isolated rat hepatocytes was found, but it did not contain the detailed methodology.[\[11\]](#) For specific experimental procedures, researchers should consult peer-reviewed scientific literature and established laboratory protocols relevant to their specific application.

Disclaimer: This document is intended as a guide for the safe handling of **4-Bromocatechol** and is based on publicly available information. It is not a substitute for a comprehensive risk

assessment, which should be conducted by qualified personnel before any new or modified procedure involving this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [4-Bromocatechol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119925#4-bromocatechol-safety-and-handling-precautions]

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